

An In-depth Technical Guide to C.I. Pigment Red 52, Disodium Salt

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Compound of Interest

Compound Name: C.I. Pigment Red 52, disodium salt

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **C.I. Pigment Red 52, disodium salt** (CAS 5858-82-2), a monoazo colorant. This document consolidates available data on its chemical and physical properties, synthesis, analytical methodologies, and toxicological profile. Furthermore, it explores the potential relevance of its structural motifs in the context of drug development, particularly concerning azo compounds and sulfonated aromatics.

Chemical and Physical Properties

C.I. Pigment Red 52, disodium salt, with the Colour Index name Pigment Red 52 and number 15860, is primarily known as a chemical intermediate in the production of laked pigments. The "laking" process, which involves precipitation with metal salts, converts the water-soluble disodium salt into insoluble pigments such as C.I. Pigment Red 52:1 (calcium salt) and C.I. Pigment Red 52:2 (manganese salt).^[1] Consequently, extensive physicochemical data for the isolated disodium salt is limited in publicly available literature. The information presented below is a compilation of available data for the disodium and closely related monosodium salts.

Table 1: Chemical Identifiers and Properties of **C.I. Pigment Red 52, Disodium Salt**

Property	Value	Reference(s)
Chemical Name	Disodium 4-[(4-chloro-5-methyl-2-sulfonatophenyl)azo]-3-hydroxy-2-naphthoate	
C.I. Name	Pigment Red 52	[2]
C.I. Number	15860	[2]
CAS Number	5858-82-2	[2][3][4]
Molecular Formula	C ₁₈ H ₁₁ ClN ₂ Na ₂ O ₆ S	[2][3][4]
Molecular Weight	464.78 g/mol	[3][4]
Appearance	Brilliant red powder	[2]

Table 2: Physicochemical Data for C.I. Pigment Red 52 and its Salts

Property	Value	Compound Form	Notes	Reference(s)
Solubility	Soluble in water (forms a yellow-red solution)	Disodium Salt	Insoluble in ethanol. The aqueous solution forms a dark red precipitate with concentrated hydrochloric acid.	[2]
Melting Point	No data available for the disodium salt.	-	Azo pigments generally do not have a sharp melting point and tend to decompose at elevated temperatures (200-400°C).	[5]
Crystal System	Triclinic	Monosodium Salt	Data from single-crystal X-ray diffraction of a DMSO solvate hydrate of the monosodium salt at 173 K.	[1]

Synthesis of C.I. Pigment Red 52, Disodium Salt

The synthesis of C.I. Pigment Red 52 is a two-step process involving diazotization followed by an azo coupling reaction. The resulting product is the disodium salt, which can then be used in subsequent laking processes.

Experimental Protocol

The following protocol is based on the synthesis of the parent Pigment Red 52, which exists as the disodium salt in the reaction mixture before any laking or specific salt formation steps.

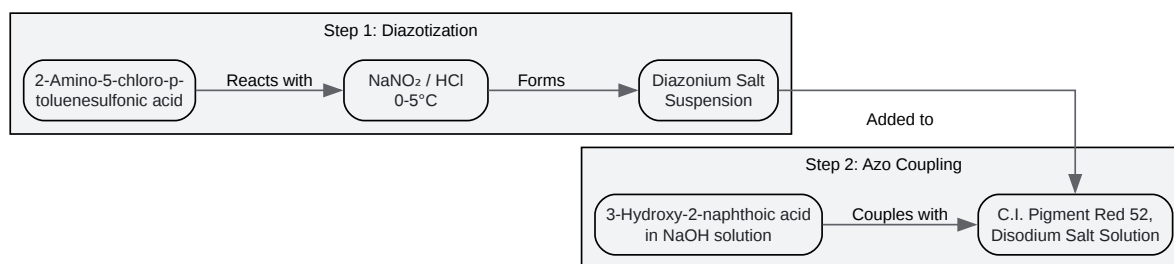
Step 1: Diazotization of 2-Amino-5-chloro-p-toluenesulfonic acid

- Dissolve 2-Amino-5-chloro-p-toluenesulfonic acid (0.1 mol) in water with sodium hydroxide.
- Cool the solution to 0-5°C.
- Add concentrated hydrochloric acid, followed by a solution of sodium nitrite (NaNO_2) in water.
- Stir the resulting suspension for a duration appropriate to ensure complete formation of the diazonium salt. The temperature should be maintained at 0-5°C to ensure the stability of the diazonium salt.
- Any excess nitrous acid can be neutralized by the addition of amidosulfonic acid.

Step 2: Azo Coupling with 3-Hydroxy-2-naphthoic acid (β -oxynaphthoic acid)

- In a separate vessel, dissolve 3-Hydroxy-2-naphthoic acid (0.1 mol) in an aqueous solution of sodium hydroxide.
- Maintain the temperature of this alkaline solution between 10-15°C.
- Slowly add the diazonium salt suspension from Step 1 to the solution of 3-Hydroxy-2-naphthoic acid.
- During the addition, maintain the alkaline pH of the reaction mixture (typically between 9 and 11) by adding a sodium hydroxide solution as needed.
- After the addition is complete, allow the reaction mixture to stir to ensure the completion of the coupling reaction. The product of this reaction is the water-soluble **C.I. Pigment Red 52, disodium salt**.

The following diagram illustrates the workflow for the synthesis of **C.I. Pigment Red 52, disodium salt**.



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Synthesis workflow for **C.I. Pigment Red 52, disodium salt**.

Analytical and Characterization Methods

A variety of analytical techniques can be employed for the identification and characterization of **C.I. Pigment Red 52, disodium salt**.

Table 3: Analytical Methods for the Characterization of Azo Pigments

Technique	Application	Expected Observations
High-Performance Liquid Chromatography (HPLC)	Separation and quantification	A reversed-phase HPLC method with a C18 column and a mobile phase of acetonitrile and a buffered aqueous solution is typically used for the analysis of azo dyes. Detection is commonly performed using a UV-Vis or diode array detector.
Liquid Chromatography-Mass Spectrometry (LC-MS)	Identification and structural elucidation	Provides molecular weight information and fragmentation patterns that can confirm the identity of the pigment and its impurities.
Fourier-Transform Infrared (FTIR) Spectroscopy	Identification of functional groups	The FTIR spectrum would be expected to show characteristic absorption bands for N-H, C=O (from the carboxylic acid), S=O (from the sulfonic acid), and the azo group (-N=N-).
Raman Spectroscopy	Structural analysis and identification	Raman spectroscopy is a valuable non-destructive technique for pigment identification. The spectrum would provide a characteristic fingerprint based on the vibrational modes of the molecule.
UV-Visible Spectroscopy	Color properties and quantification	The UV-Vis spectrum in a suitable solvent (e.g., water) will show characteristic absorption maxima in the

visible region, which is responsible for its red color.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed structural elucidation

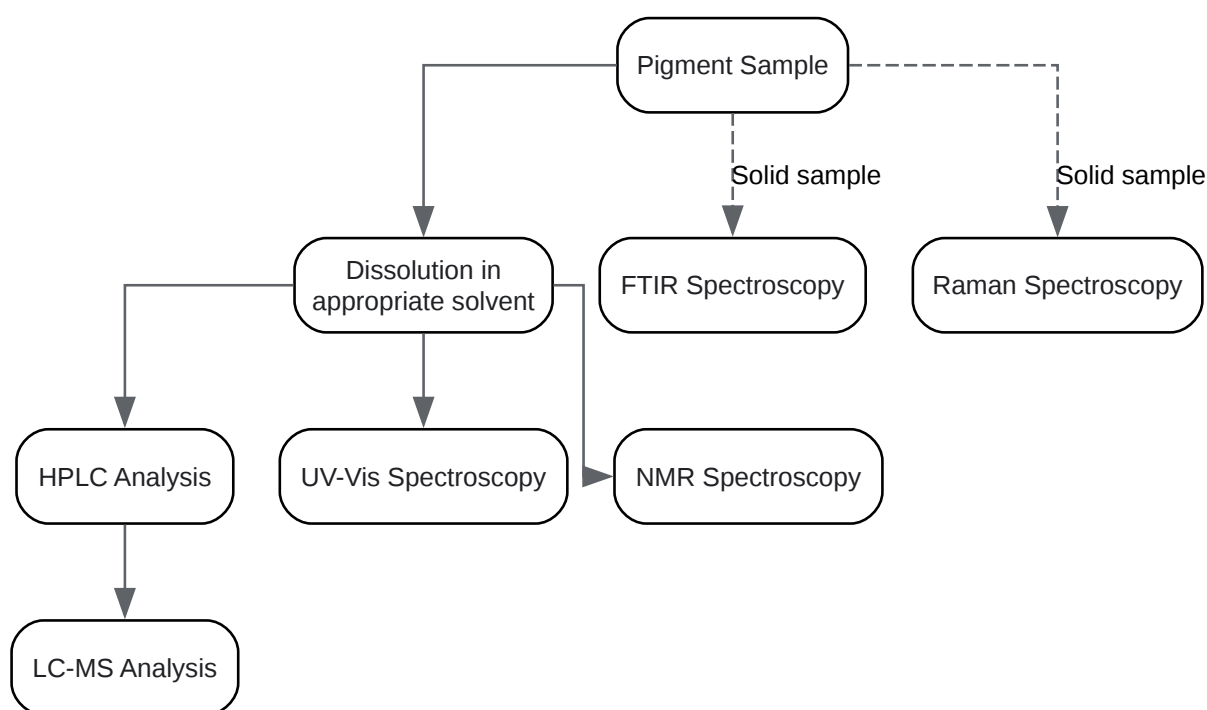
^1H and ^{13}C NMR spectroscopy can provide detailed information about the chemical structure, although obtaining high-quality spectra of pigments can sometimes be challenging due to solubility and aggregation issues.

Thermogravimetric Analysis (TGA)

Thermal stability

TGA can be used to assess the thermal stability of the pigment by measuring its weight loss as a function of temperature. Azo pigments typically show decomposition at high temperatures rather than a distinct melting point.^[2]
^[6]^[7]

The following diagram illustrates a general experimental workflow for the analysis of an azo pigment like C.I. Pigment Red 52.



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General analytical workflow for an azo pigment.

Toxicological Profile

Specific toxicological data for **C.I. Pigment Red 52, disodium salt** is not readily available. The toxicological information for azo colorants is highly dependent on their structure, solubility, and potential to be metabolized to constituent aromatic amines. In general, insoluble pigments are considered to have low bioavailability and therefore low toxicity.^{[5][8]} However, water-soluble azo dyes can be metabolized by azoreductases in the liver or by intestinal microflora, which cleave the azo bond to release the component aromatic amines.^{[9][10][11]} The toxicity of these amines is then of primary concern.

It is important to distinguish C.I. Pigment Red 52 from C.I. Acid Red 52, as the latter has been the subject of more extensive toxicological evaluation by regulatory bodies.^[12] While structurally different, the studies on Acid Red 52 and other azo dyes provide a general framework for assessing potential hazards.

General Toxicological Considerations for Azo Dyes:

- Acute Toxicity: Most azo pigments exhibit very low acute toxicity.[8]
- Dermal and Eye Irritation: Some azo dyes may cause skin and eye irritation.[13]
- Mutagenicity and Carcinogenicity: The primary concern with some azo dyes is their potential to be metabolized to carcinogenic aromatic amines.[9][11][14] However, sulfonation of the aromatic rings has been shown to decrease the mutagenic activity of some azo compounds. [10] Azo pigments that are practically insoluble have not been shown to be carcinogenic in animal studies.[8][15]

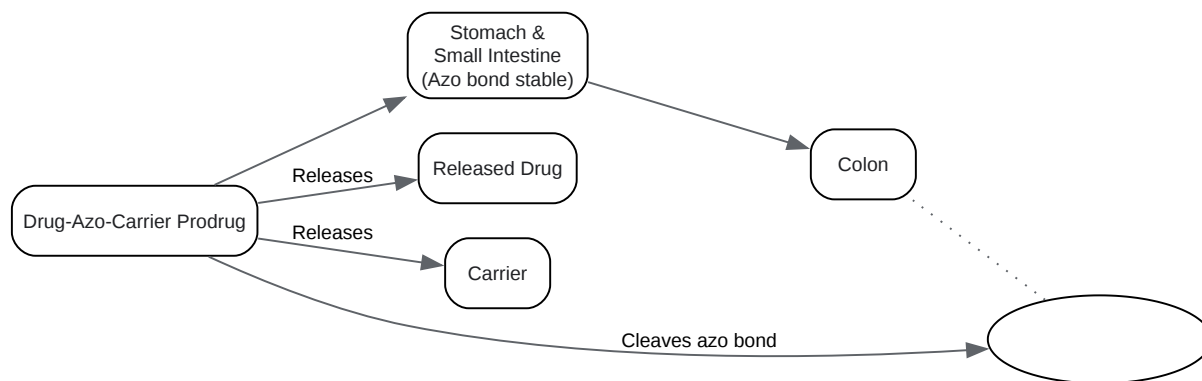
Relevance to Drug Development

While **C.I. Pigment Red 52, disodium salt** is not a pharmaceutical agent, its chemical structure, containing both an azo linkage and sulfonated naphthalene moieties, is relevant to several areas of drug development.

Azo Compounds in Colon-Specific Drug Delivery

The azo bond is relatively stable in the upper gastrointestinal tract but can be cleaved by azoreductases produced by colonic bacteria. This property has been exploited to design prodrugs and drug delivery systems that target the colon.[6][7][16] An azo compound can be used to link a drug to a carrier molecule, with the drug being released upon cleavage of the azo bond in the colon. This is particularly useful for treating local conditions such as inflammatory bowel disease or for the delivery of drugs that are poorly absorbed in the upper GI tract.

The following diagram illustrates the concept of azo-bond cleavage in colon-specific drug delivery.



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Azo-bond cleavage for colon-targeted drug delivery.

Sulfonated Naphthalenes in Pharmaceutical Formulations

Naphthalenesulfonate derivatives are used in various pharmaceutical applications. They can act as dispersing agents, wetting agents, and stabilizers in formulations.[1][17] Their surfactant-like properties can be beneficial in improving the solubility and bioavailability of poorly water-soluble drugs.

Azo Compounds as Potential Therapeutic and Imaging Agents

Aromatic azo compounds have been investigated for a range of biomedical applications beyond drug delivery. Some have shown antibacterial, antiviral, and antifungal properties.[18] Additionally, the chromophoric nature of azo dyes makes them suitable for use as imaging agents and in photodynamic therapy.[16][19][20] The ability to fine-tune the electronic and photophysical properties of azo compounds through chemical modification makes them attractive candidates for the development of novel diagnostic and therapeutic tools.

In conclusion, while **C.I. Pigment Red 52, disodium salt** is an industrial colorant intermediate, its structural features are pertinent to ongoing research in drug delivery, formulation science, and the development of new therapeutic and diagnostic agents. A thorough understanding of its

chemistry and that of related azo compounds can provide valuable insights for researchers in the pharmaceutical sciences.

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References

- 1. Naphthalene Sulfonate | Nease Performance Chemicals [neaseco.com]
- 2. researchgate.net [researchgate.net]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. mdpi.com [mdpi.com]
- 5. bfr.bund.de [bfr.bund.de]
- 6. akjournals.com [akjournals.com]
- 7. tandfonline.com [tandfonline.com]
- 8. Toxicity and Fate of Azo Pigments, Danish Environmental Protection Agency [www2.mst.dk]
- 9. tandfonline.com [tandfonline.com]
- 10. Mutagenicity of azo dyes: structure-activity relationships - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Azo dyes and human health: A review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. ec.europa.eu [ec.europa.eu]
- 13. cncolorchem.com [cncolorchem.com]
- 14. Opinion on azo colorants in toys, writing inks and paper products - Public Health [health.ec.europa.eu]
- 15. Carcinogenicity of azo colorants: influence of solubility and bioavailability - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Recent Applications of Azo Dyes: A Paradigm Shift from Medicinal Chemistry to Biomedical Sciences - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. alphachem.biz [alphachem.biz]

- 18. Biomedical Applications of Aromatic Azo Compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Recent Applications of Azo Dyes: A Paradigm Shift from Medicinal ...: Ingenta Connect [ingentaconnect.com]
- 20. discovery.researcher.life [discovery.researcher.life]
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